

Technical Guide: Determination of N-Isobutyrylglycine-d2 Molecular Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Isobutyrylglycine-d2

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This document provides a detailed analysis of the molecular weight of **N-Isobutyrylglycine-d2**, a deuterated isotopologue of N-Isobutyrylglycine. It is intended for researchers, scientists, and professionals in drug development and metabolic research who utilize stable isotope-labeled compounds.

Introduction

N-Isobutyrylglycine is an N-acylglycine that serves as a human urinary metabolite. Elevated levels of this compound are often indicative of metabolic disorders, particularly those related to the catabolism of the branched-chain amino acid valine. The deuterated form, **N-Isobutyrylglycine-d2**, is a crucial tool in metabolic studies, often used as an internal standard in mass spectrometry-based quantification to ensure analytical accuracy. Accurate molecular weight is fundamental for such applications.

Molecular Composition and Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The introduction of deuterium, an isotope of hydrogen containing one proton and one neutron, increases the mass of the molecule. Deuterium (D or ^2H) has an atomic weight of approximately 2.014 Da, while protium (^1H), the most common hydrogen isotope, has an atomic weight of about 1.008 Da.^{[1][2][3][4][5]}

The standard, non-deuterated form of N-Isobutyrylglycine has a chemical formula of $\text{C}_6\text{H}_{11}\text{NO}_3$ and a molecular weight of approximately 145.16 g/mol.^{[6][7][8][9]} The deuterated variant,

specifically N-Isobutyrylglycine-2,2-d₂, involves the substitution of two hydrogen atoms on the alpha-carbon of the glycine moiety with two deuterium atoms.[10] This substitution results in a calculated molecular weight of approximately 147.17 g/mol .[10]

The quantitative data for both the standard and deuterated compounds are summarized below for direct comparison.

Table 1: Molecular Properties of N-Isobutyrylglycine and **N-Isobutyrylglycine-d₂**

Property	N-Isobutyrylglycine	N-Isobutyrylglycine-d ₂
Chemical Formula	C ₆ H ₁₁ NO ₃ [6][7]	C ₆ H ₉ D ₂ NO ₃
Average Molecular Weight	145.16 g/mol [6][7][9]	147.17 g/mol [10]
Monoisotopic Mass	145.0739 Da[7][8]	147.0864 Da[10]

Table 2: Standard Atomic Weights of Constituent Elements

Element	Symbol	Standard Atomic Weight (Da)
Hydrogen	H	~1.008
Deuterium	D	~2.014[1][2][3]
Carbon	C	~12.011
Nitrogen	N	~14.007
Oxygen	O	~15.999

Experimental Protocols: Molecular Weight Calculation

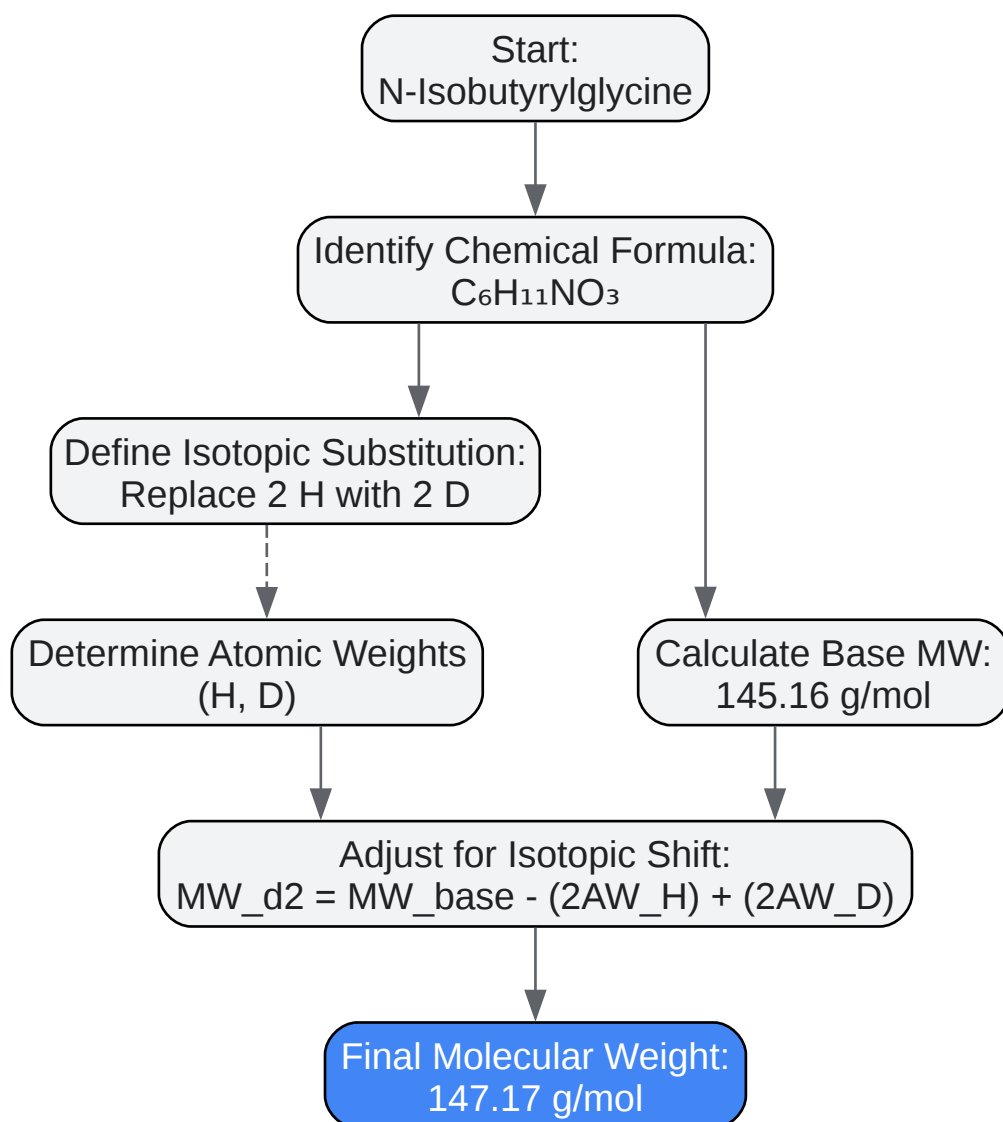
The molecular weight of an isotopically labeled compound can be determined through a straightforward calculation based on the molecular formula of the parent compound.

Methodology:

- Determine the Base Formula: The chemical formula for the non-labeled compound, N-Isobutyrylglycine, is established as $C_6H_{11}NO_3$.^{[6][7]}
- Calculate Base Molecular Weight: The molecular weight of the parent compound is calculated by summing the atomic weights of all its atoms.
 - $MW = (6 * AW_C) + (11 * AW_H) + (1 * AW_N) + (3 * AW_O)$
 - $MW = (6 * 12.011) + (11 * 1.008) + (1 * 14.007) + (3 * 15.999) \approx 145.16 \text{ g/mol}$.
- Apply Isotopic Substitution: For **N-Isobutyrylglycine-d2**, two hydrogen atoms (H) are replaced by two deuterium atoms (D).
- Calculate Deuterated Molecular Weight: The molecular weight is recalculated by subtracting the mass of the two replaced hydrogen atoms and adding the mass of the two deuterium atoms.
 - $MW_{d2} = MW_{base} - (2 * AW_H) + (2 * AW_D)$
 - $MW_{d2} = 145.16 - (2 * 1.008) + (2 * 2.014) \approx 147.17 \text{ g/mol}$.

Visualization of Calculation Workflow

The logical process for determining the molecular weight of the deuterated compound is illustrated in the following diagram.



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Caption: Workflow for calculating the molecular weight of **N-Isobutyrylglycine-d2**.

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- To cite this document: BenchChem. [Technical Guide: Determination of N-Isobutyrylglycine-d₂ Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408185#n-isobutyrylglycine-d2-molecular-weight]

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